

A Benchmark Analysis of RORyt Inhibitors in Preclinical and Clinical Development

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Compound of Interest

Compound Name: ROR γ t inhibitor 2

Cat. No.: B15140787

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the performance of a representative Retinoic Acid Receptor-Related Orphan Receptor γ t (ROR γ t) inhibitor against other investigational compounds in the field. The specific compound "ROR γ t inhibitor 2" was not identified in publicly available literature; therefore, this guide focuses on well-characterized inhibitors with published data to serve as a benchmark for assessing therapeutic candidates targeting the ROR γ t pathway.

ROR γ t is a master transcriptional regulator of T helper 17 (Th17) cells, which are key drivers of inflammation in numerous autoimmune diseases.^[1] Consequently, the development of small molecule inhibitors of ROR γ t is a highly pursued therapeutic strategy.^{[1][2]} This guide summarizes key performance data and experimental methodologies for prominent ROR γ t inhibitors that have been evaluated in preclinical models and clinical trials.

Quantitative Performance of RORyt Inhibitors

The following tables summarize the in vitro potency and clinical trial outcomes for several ROR γ t inhibitors. These compounds represent the industry's efforts to develop effective oral therapies for autoimmune diseases.

Table 1: In Vitro Potency of Selected RORyt Inhibitors

Compound	Target	Assay Type	IC50 / Ki	Selectivity	Source
Vimirogant (VTP-43742)	RORyt	Radioligand Binding	Ki = 3.5 nM	>1000-fold vs RORα/β	[3]
RORyt	Cell-based Reporter	IC50 = 17 nM	>1000-fold vs RORα/β	[3]	
IL-17A Secretion	Mouse Splenocytes	IC50 = 57 nM	No effect on Th1/Th2/Treg	[3]	
IL-17A Secretion	Human PBMCs	IC50 = 18 nM	-	[3]	
IL-17A Secretion	Human Whole Blood	IC50 = 192 nM	-	[3] [4]	
JNJ- 61803534	RORyt	Transcription al Assay	Potent Inverse Agonist	Selective vs RORα/β	[5] [6]
GSK805	RORy	Biochemical Assay	pIC50 = 8.4	-	[7]
Th17 Differentiation	Cell-based Assay	pIC50 > 8.2	-	[7]	
JTE-151	RORy	Co-activator Dissociation	Potent Antagonist	High vs other NRs	[8]
TMP778	RORy	Cell-based Reporter	IC50 = 17 nM	~100-fold vs RORα/β	[9]
MRL-248	RORyt	FRET Assay	IC50 = 1-2 nM	-	[10]
RORyt	Cell-based Reporter	IC50 = 118 nM	-	[10]	
MRL-367	RORyt	FRET Assay	IC50 = 1-2 nM	-	[10]

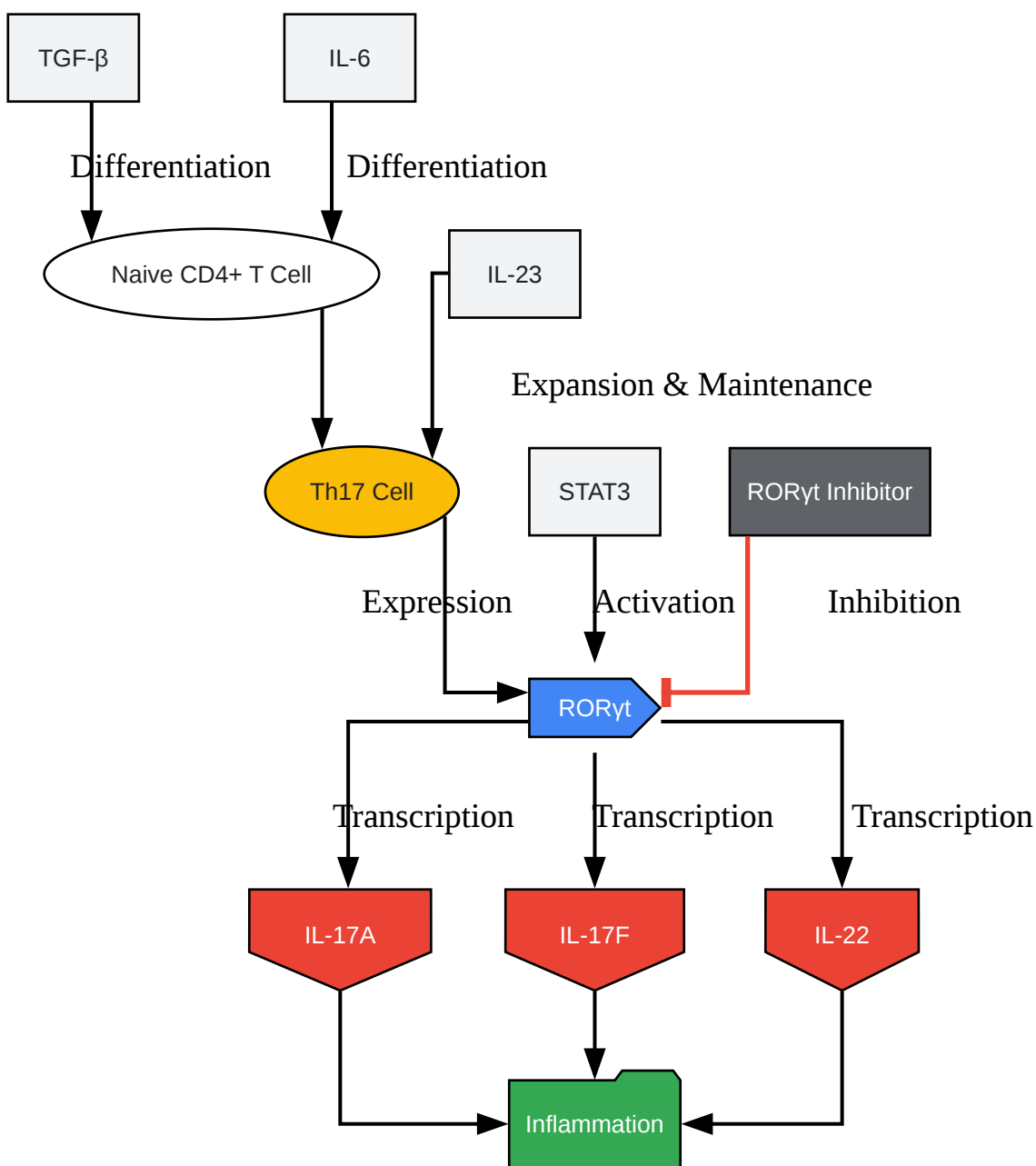
RORyt	Cell-based Reporter	IC50 = 41 nM	-	[10]
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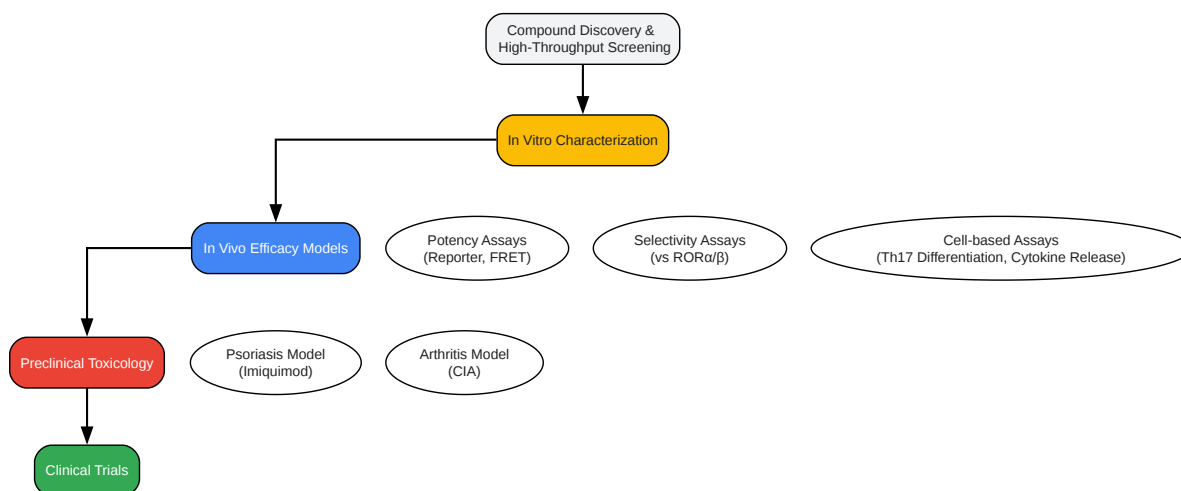
Table 2: Overview of Clinical Trial Outcomes for RORyt Inhibitors

Compound	Indication	Phase	Key Findings	Status	Source
Vimirogant (VTP-43742)	Psoriasis	Phase 2a	Demonstrated a clear signal of efficacy.	Terminated due to reversible transaminase elevations.	[11] [12]
JNJ-61803534	Healthy Volunteers	Phase 1	Well-tolerated in single ascending doses up to 200 mg; demonstrated in vivo target engagement.	Terminated due to toxicity in rabbit embryos.	[1] [5] [6]
PF-06763809	Plaque Psoriasis	Phase 1	Acceptable safety parameters.	No remarkable alleviation in psoriasis symptoms with topical use.	[1]
GSK2981278	Plaque Psoriasis	Phase 1/2	Topical ointment did not improve psoriatic lesions.	-	[1]
AZD0284	Psoriasis	Phase 1	-	Discontinued in 2019.	[1]

RORyt Signaling Pathway

The diagram below illustrates the central role of RORyt in the differentiation of Th17 cells and the subsequent production of pro-inflammatory cytokines.





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